

Application Notes and Protocols for the Analysis of N-Benzylcyclohexylamine Hydrochloride

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Compound of Interest

Compound Name: *N-Benzylcyclohexylamine
hydrochloride*

Cat. No.: *B3060092*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N-Benzylcyclohexylamine hydrochloride is an analytical reference standard categorized as an arylcyclohexylamine. It has been identified as a cutting agent in illicit drug samples, such as 3,4-MDMA, making its accurate identification and quantification crucial in forensic and research applications.^[1] This document provides detailed application notes and protocols for the analysis of **N-Benzylcyclohexylamine hydrochloride** using various analytical techniques.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **N-Benzylcyclohexylamine hydrochloride** is presented below.

Property	Value	Source
Chemical Name	N-cyclohexyl-benzenemethanamine, monohydrochloride	[1] [2]
Synonyms	N-Benzylcyclohexanamine, N-Benzyl-N-cyclohexylamine, NBCA	[1]
CAS Number	16350-96-2	[1]
Molecular Formula	C ₁₃ H ₁₉ N • HCl	[1]
Formula Weight	225.8 g/mol	[1] [2]
Purity	≥98%	[1]
Formulation	A neat solid	[1]
Solubility	Soluble in Acetonitrile, Chloroform, and Methanol	[1]
Storage	-20°C	[1]
Stability	≥ 4 years	[1]

Analytical Methods

A variety of analytical methods can be employed for the characterization and quantification of **N-Benzylcyclohexylamine hydrochloride**. The primary techniques include Gas Chromatography-Mass Spectrometry (GC-MS), High-Performance Liquid Chromatography (HPLC), Nuclear Magnetic Resonance (NMR) Spectroscopy, and Infrared (IR) Spectroscopy.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the definitive identification of N-Benzylcyclohexylamine due to its high sensitivity and the detailed structural information provided by mass spectrometry.[\[3\]](#)
[\[4\]](#) It is particularly useful in forensic analysis for identifying the compound in complex matrices.
[\[1\]](#)

This proposed protocol is based on established methodologies for structurally similar aromatic amines and benzylamine derivatives.[3]

1. Sample Preparation:

- Prepare a stock solution of **N-Benzylcyclohexylamine hydrochloride** at a concentration of 1 mg/mL in methanol.
- Prepare a series of calibration standards by serially diluting the stock solution to the desired concentration range (e.g., 1-100 µg/mL).

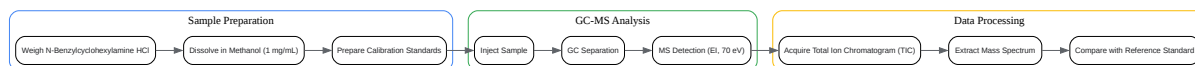
2. GC-MS Instrumentation and Conditions:

Parameter	Recommended Setting
GC Column	DB-1MS or similar non-polar column
Carrier Gas	Helium at a constant flow rate of 2.5 mL/min
Injection Mode	Splitless
Injector Temperature	250°C
Oven Temperature Program	Initial temperature of 80°C, hold for 2 minutes, then ramp to 280°C at 10°C/min, and hold for 5 minutes.
MS Ionization Mode	Electron Ionization (EI) at 70 eV
Mass Range	m/z 40-500
MS Transfer Line Temp	280°C
MS Ion Source Temp	230°C

3. Data Analysis:

- The mass spectrum of N-Benzylcyclohexylamine is expected to show characteristic fragmentation patterns, including an iminium cation fragment.

- Identification is confirmed by comparing the retention time and mass spectrum of the sample to a certified reference standard.



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GC-MS analysis workflow for N-Benzylcyclohexylamine HCl.

High-Performance Liquid Chromatography (HPLC)

HPLC is a versatile technique for the quantification and purity assessment of **N-Benzylcyclohexylamine hydrochloride**. A stability-indicating HPLC method can be developed to separate the parent compound from its degradation products.[5]

This proposed protocol is based on methods for similar compounds and will require validation for specific applications.[3][5]

1. Sample Preparation:

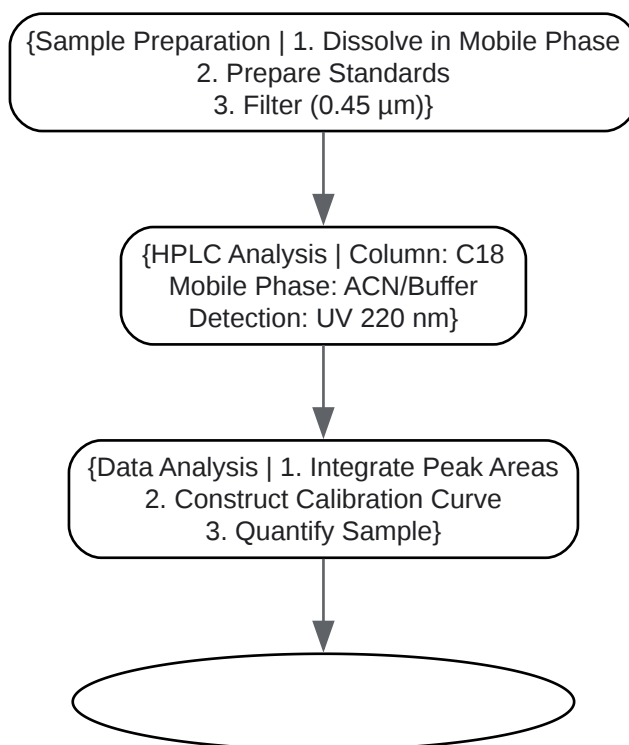
- Prepare a stock solution of **N-Benzylcyclohexylamine hydrochloride** at 1 mg/mL in the mobile phase diluent (e.g., 50:50 Acetonitrile:Water).
- Prepare a series of calibration standards by serially diluting the stock solution to the desired concentration range (e.g., 1-100 µg/mL).
- Filter all solutions through a 0.45 µm membrane filter before injection.

2. HPLC Instrumentation and Conditions:

Parameter	Recommended Setting
HPLC Column	C18 reverse-phase column (e.g., 150 mm x 4.6 mm, 5 μ m)
Mobile Phase	Isocratic elution with Acetonitrile and 0.025 M KH_2PO_4 buffer (pH adjusted to 2.5 with phosphoric acid) in a ratio of 40:60 (v/v).
Flow Rate	1.0 mL/min
Injection Volume	10 μ L
Column Temperature	30°C
Detection	UV at 220 nm

3. Data Analysis:

- Quantification is achieved by constructing a calibration curve of peak area versus concentration.
- Purity is determined by calculating the percentage of the main peak area relative to the total peak area.



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HPLC analysis workflow for N-Benzylcyclohexylamine HCl.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is an essential tool for the structural elucidation and confirmation of **N-Benzylcyclohexylamine hydrochloride**. Both ^1H and ^{13}C NMR spectra provide detailed information about the molecular structure.

Spectra for N-benzylhydroxylamine hydrochloride, a related compound, have been recorded in DMSO- d_6 .^{[6][7]} For **N-Benzylcyclohexylamine hydrochloride**, similar conditions can be used.

Nucleus	Solvent	Expected Chemical Shifts (ppm)
^1H NMR	DMSO- d_6	Aromatic protons (benzyl group), aliphatic protons (cyclohexyl group), and the benzylic CH_2 protons.
^{13}C NMR	DMSO- d_6	Aromatic and aliphatic carbons.

1. Sample Preparation:

- Dissolve approximately 5-10 mg of **N-Benzylcyclohexylamine hydrochloride** in 0.5-0.7 mL of a suitable deuterated solvent (e.g., DMSO- d_6) in an NMR tube.

2. NMR Instrumentation and Data Acquisition:

- Acquire ^1H and ^{13}C NMR spectra on a spectrometer (e.g., 300 MHz or higher).
- The number of scans should be sufficient to obtain a good signal-to-noise ratio (e.g., 128 scans for ^1H and 1024 scans for ^{13}C).[\[6\]](#)

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in the **N-Benzylcyclohexylamine hydrochloride** molecule.

1. Sample Preparation:

- For solid samples, the KBr pellet method is commonly used. Mix a small amount of the sample with dry KBr powder and press into a transparent pellet.
- Alternatively, Attenuated Total Reflectance (ATR) can be used by placing the solid sample directly on the ATR crystal.[\[6\]](#)

2. FTIR Data Acquisition:

- Acquire the spectrum over a typical range of 4000-400 cm^{-1} .
- A background spectrum should be collected and automatically subtracted.

Vibrational Mode	General Characteristic Frequency Range (cm^{-1})
N-H Stretch (Secondary Amine Salt)	2700-2250 (broad)
Aromatic C-H Stretch	3100-3000
Aliphatic C-H Stretch (CH_2)	3000-2850
C=C Stretch (Aromatic Ring)	1600-1450
C-N Stretch	1250-1020

Conclusion

The analytical methods described provide a comprehensive framework for the identification, quantification, and purity assessment of **N-Benzylcyclohexylamine hydrochloride**. The choice of method will depend on the specific analytical requirements, with GC-MS being ideal for definitive identification and HPLC for routine quantification. NMR and IR spectroscopy are invaluable for structural confirmation. It is essential to validate these methods for the specific matrix and intended application to ensure accurate and reliable results.

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